

Proper Disposal Procedures for Oxypeucedanin

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Compound of Interest

Compound Name: Oxypeucedanin

Cat. No.: B192039

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The following guide provides essential safety and logistical information for the proper disposal of **Oxypeucedanin**, a furanocoumarin compound. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This information is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to consult your institution's specific Chemical Hygiene Plan and local regulations. All handling of **Oxypeucedanin** and its waste must be performed by trained personnel.

Personal Protective Equipment (PPE):

- Wear a standard laboratory coat.
- Use safety glasses or goggles.
- Wear chemical-resistant gloves (e.g., nitrile).

Handling Area:

- Conduct all manipulations of **Oxypeucedanin**, including weighing and preparing for disposal, within a certified chemical fume hood to prevent inhalation of dust or aerosols.^[1]

Step-by-Step Disposal Procedure

Oxypeucedanin is classified as harmful if swallowed and may cause an allergic skin reaction; therefore, it must be managed as hazardous chemical waste.^{[2][3]} Do not dispose of **Oxypeucedanin** in the regular trash or down the sanitary sewer.^{[4][5]}

- Waste Identification and Segregation:
 - Solid Waste: Pure, unused **Oxypeucedanin**, and any labware grossly contaminated with it (e.g., weigh boats, contaminated gloves, absorbent paper) should be collected as solid hazardous waste.^[1]
 - Liquid Waste: Solutions containing **Oxypeucedanin** must be collected as liquid hazardous waste. Do not mix with other waste streams unless compatibility is confirmed.^{[1][6]} For instance, halogenated and non-halogenated solvent wastes should typically be collected separately.^[7]
 - Aqueous Waste: Aqueous solutions containing **Oxypeucedanin** are not suitable for drain disposal and must be collected as hazardous aqueous waste.^[7]
- Containerization:
 - Select a container that is chemically compatible with the waste. Plastic containers are often preferred.^[8] For liquid waste, ensure the container has a securely sealing cap to prevent leaks or evaporation.^{[6][7]}
 - The original product container can be used for waste collection if it is in good condition.^[6]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste".^[1]
 - Identify the full chemical name: "**Oxypeucedanin**".^[1]
 - For solutions, list all constituents, including solvents, with their approximate concentrations or percentages.
 - Indicate the date when waste was first added to the container.
- Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[6][8]
- Ensure the SAA is a secondary containment system, such as a tray or tub, to contain any potential spills.[4]
- Segregate the **Oxypeucedanin** waste from incompatible materials. For example, store it separately from strong acids and bases.[6]
- Disposal Request and Pickup:
 - Once the waste container is full or has been in storage for the maximum allowable time (often up to one year, provided accumulation limits are not exceeded), contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[1][6][8]
 - Do not exceed the maximum accumulation limits for your SAA (e.g., 55 gallons of hazardous waste).[8]
- Disposal of "Empty" Containers:
 - A container that held **Oxypeucedanin** is not considered empty until all contents have been removed by standard practices.[7]
 - Because **Oxypeucedanin** is classified with acute toxicity hazards, the empty container must be triple-rinsed with a solvent capable of removing the residue.[4][7]
 - The rinsate from this process must be collected and disposed of as hazardous liquid waste.[4][7]
 - After triple-rinsing, deface or remove the original chemical label and dispose of the container as regular trash, as permitted by your institution.[4]

Data Presentation: Oxypeucedanin Safety Profile

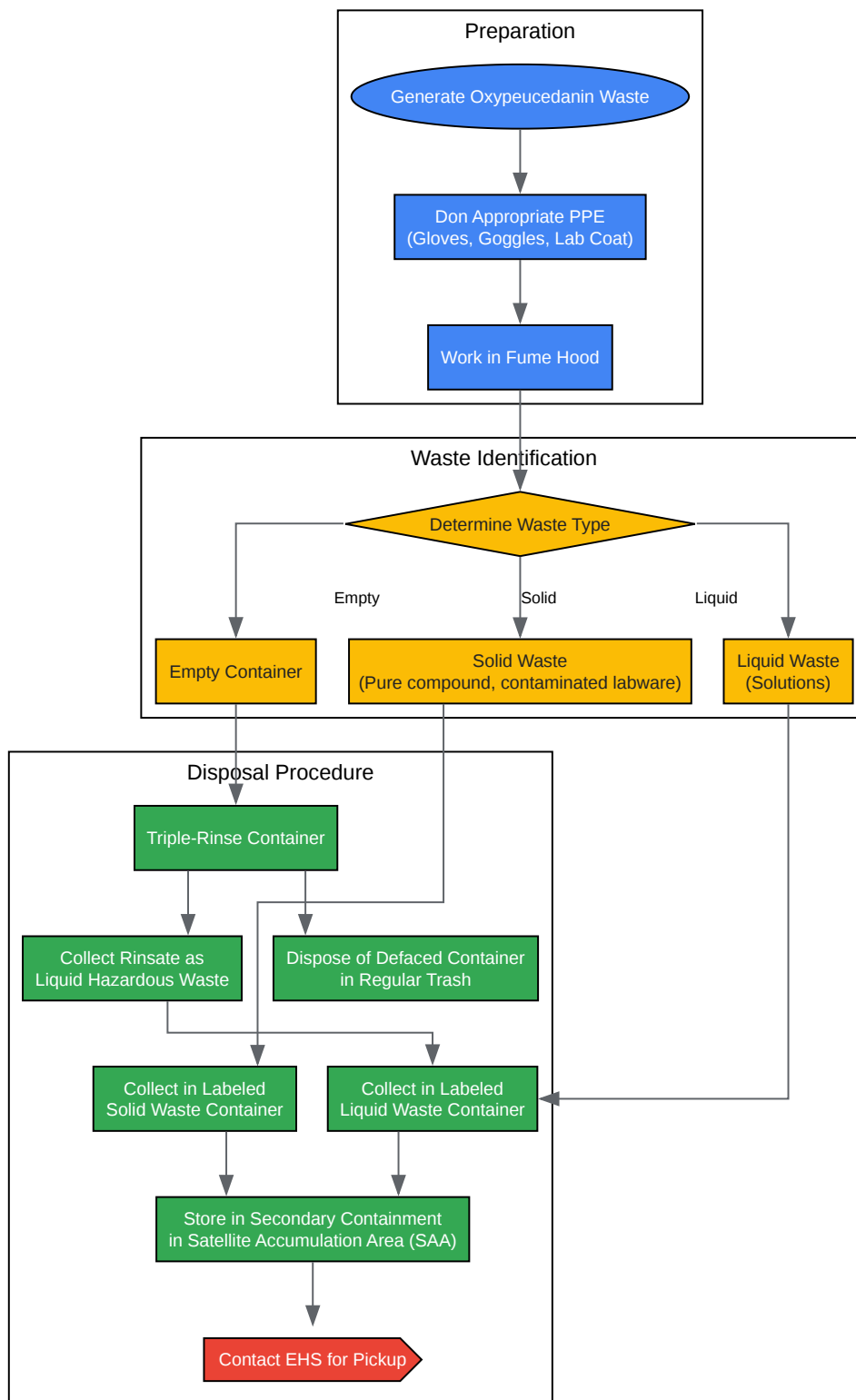
This table summarizes key data relevant to the safe handling and disposal of **Oxypeucedanin**.

Property	Data	Reference
Chemical Name	(+)-Oxypeucedanin hydrate	--INVALID-LINK--[2]
Class	Furanocoumarin	[9][10][11]
GHS Hazard Statements	H302: Harmful if swallowed H317: May cause an allergic skin reaction	[2][3]
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Signal Word	Warning	[2]
Solubility	Soluble in ethanol (~5 mg/ml), DMSO (~30 mg/ml), and DMF (~30 mg/ml). Sparingly soluble in aqueous buffers.	[9]
Storage Temperature	-20°C (for pure compound)	[9]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **Oxypeucedanin** waste.

Oxypeucedanin Disposal Workflow



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Caption: Logical workflow for the safe disposal of **Oxypeucedanin** waste.

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References

- 1. benchchem.com [benchchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. Oxypeucedanin Hydrate | C₁₆H₁₆O₆ | CID 17536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. vumc.org [vumc.org]
- 5. acs.org [acs.org]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. ehrls.upenn.edu [ehrls.upenn.edu]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. Oxypeucedanin | C₁₆H₁₄O₅ | CID 33306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Furanocoumarin - Wikipedia [en.wikipedia.org]
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